

Essential Safety and Operational Guide for Handling FH1 (BRD-K4477)

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Compound of Interest

Compound Name: FH 1

Cat. No.: B1532987

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This document provides immediate safety, handling, and disposal protocols for FH1 (BRD-K4477), a small molecule used in stem cell research to promote hepatocyte differentiation. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Chemical Identification:

Identifier	Value
Primary Name	FH1
Synonyms	BRD-K4477, Methylenebis-4,4'-acetanilide, NSC 12407, Functional Hits 1[1]
CAS Number	2719-05-3[1]
Molecular Formula	C ₁₇ H ₁₈ N ₂ O ₂ [1]
Molecular Weight	282.34 g/mol [1]

Immediate Safety and Hazard Information

Based on available safety data, FH1 (BRD-K4477) is classified as hazardous to the aquatic environment.[2] While a comprehensive safety data sheet is not publicly available, the following information has been compiled from supplier data.

GHS Hazard Classification:

Pictogram	Hazard Class	Hazard Statement
Hazardous to the aquatic environment, acute toxicity	H400: Very toxic to aquatic life ^[2]	

Precautionary Statements:

- P273: Avoid release to the environment.^[2]
- P391: Collect spillage.^[2]
- P501: Dispose of contents/container to an approved waste disposal plant.^[2]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling FH1. The following table outlines the recommended equipment.

Protection Type	Recommended Equipment
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.

Operational and Disposal Plans

Handling and Storage:

- Storage: Store at 2-8°C.^[2]
- Handling: Avoid breathing dust. Use in a well-ventilated area. Wash hands thoroughly after handling.

Spill Response:

- Evacuate: Clear the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material to contain the spill.
- Collect: Carefully sweep or scoop up the spilled material and place it into a labeled container for hazardous waste.
- Clean: Clean the spill area with soap and water.
- Dispose: Dispose of the waste according to institutional and local regulations for hazardous materials.

Disposal Plan:

Dispose of unused FH1 and any contaminated materials as hazardous waste. Follow all federal, state, and local regulations. Do not allow the chemical to enter drains or waterways, as it is very toxic to aquatic life.[2]

Experimental Protocol: Differentiation of iPSCs into Hepatocyte-like Cells

The following is a summary of the experimental protocol where FH1 is used to promote the differentiation of induced pluripotent stem cell (iPSC)-derived hepatocytes, as described by Shan, J., et al. (2013) in Nature Chemical Biology.[3]

Objective: To enhance the maturation of iPSC-derived hepatocytes (iHeps).

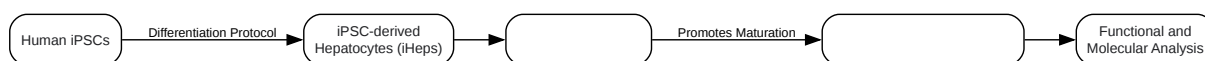
Methodology:

- iPSC Culture: Human iPSCs are cultured and expanded under standard conditions.
- Hepatocyte Differentiation: iPSCs are differentiated into iHeps using established protocols.
- FH1 Treatment: Differentiated iHeps are treated with FH1. The compound is typically dissolved in a suitable solvent like DMSO to a stock concentration and then diluted in the cell

culture medium to the final working concentration.^{[2][4]}

- Assessment of Maturation: The maturity of the iHeps is assessed by various assays, including:
 - Morphology: Observing changes in cell shape to a more polygonal hepatocyte-like morphology.
 - Gene Expression: Analyzing the expression of mature hepatocyte markers.
 - Functional Assays: Measuring hepatocyte functions such as albumin secretion and cytochrome P450 activity.

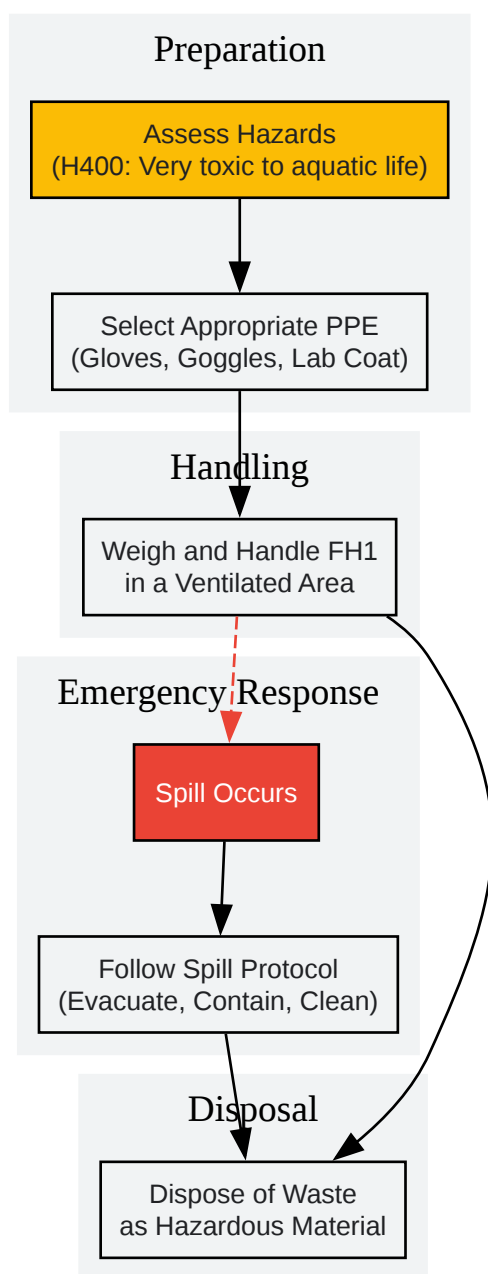
Workflow for Hepatocyte Differentiation using FH1:



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Workflow for the differentiation and maturation of iPSCs into hepatocytes using FH1.

Logical Relationship of Safety Procedures:



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Logical workflow for the safe handling and disposal of FH1.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. FH1 = 98 HPLC 2719-05-3 [sigmaaldrich.com]
- 3. Identification of small molecules for human hepatocyte expansion and iPS differentiation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
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